

Thermal stability and decomposition of 4-tert-Butylcatechol

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Compound of Interest

Compound Name: 4-tert-Butylcatechol

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An In-depth Technical Guide on the Thermal Stability and Decomposition of 4-tert-Butylcatechol

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-tert-Butylcatechol (TBC) is a crucial chemical intermediate and polymerization inhibitor. A thorough understanding of its thermal stability and decomposition characteristics is paramount for ensuring safe handling, storage, and application in various industrial and research settings. This technical guide provides a comprehensive overview of the thermal properties of **4-tert-Butylcatechol**, including its physical constants and known hazardous decomposition products. It further outlines standardized experimental protocols for Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), the primary techniques for assessing thermal stability. While specific quantitative data from TGA and DSC analyses on the decomposition of pure **4-tert-Butylcatechol** is not readily available in the public domain, this guide establishes a framework for such an analysis and presents the currently known data.

Introduction

4-tert-Butylcatechol (TBC), a derivative of catechol, is a white to off-white crystalline solid. It is widely employed as a stabilizer and polymerization inhibitor for monomers such as styrene, butadiene, and vinyl acetate.[1] Its antioxidant properties also make it valuable in the production of synthetic rubber, polymers, and various oil derivatives.[1] Given its application in

processes that may involve elevated temperatures, a detailed understanding of its thermal stability is a critical safety and quality control parameter. Thermal decomposition can lead to the generation of hazardous substances and potentially runaway reactions. This guide summarizes the available data on the thermal properties of TBC and provides detailed methodologies for its thermal analysis.

Physicochemical and Thermal Properties

A summary of the key physical and thermal properties of **4-tert-Butylcatechol** is presented in Table 1. This data is essential for understanding the conditions under which TBC is stable and for predicting its behavior at elevated temperatures.

Table 1: Physicochemical and Thermal Properties of **4-tert-Butylcatechol**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₄ O ₂	[2]
Molecular Weight	166.22 g/mol	[2]
Melting Point	52-55 °C	[3]
Boiling Point	285 °C	[2][3]
Flash Point	> 110 °C	[4]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	15.1 kJ/mol at 330.4 K	[2]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	99.2 ± 0.9 kJ/mol	[2]
Critical Temperature (T _c)	775 K	[2]
Critical Pressure (P _c)	37.00 bar	[2]

Thermal Decomposition of 4-tert-Butylcatechol

The thermal decomposition of **4-tert-Butylcatechol** involves the breakdown of the molecule into smaller, more volatile compounds. While specific onset temperatures and decomposition profiles from TGA and DSC analyses of pure TBC are not readily available in the reviewed literature, the primary hazardous decomposition products have been identified.

Table 2: Known Hazardous Decomposition Products of **4-tert-Butylcatechol**

Decomposition Product	Chemical Formula	Reference(s)
Carbon Monoxide	CO	[3]
Carbon Dioxide	CO ₂	[3]
Phenol	C ₆ H ₅ OH	[3]

The decomposition of organic matter is often initiated by the formation of hydrocarbon radicals due to factors like heat.[5] These radicals can react with atmospheric oxygen to form peroxy radicals, leading to a chain reaction that produces aldehydes, ketones, and carboxylic acids.[5]

Experimental Protocols for Thermal Analysis

To determine the thermal stability and decomposition characteristics of **4-tert-Butylcatechol**, Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are the recommended analytical techniques.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature, allowing for the determination of melting points, phase transitions, and exothermic or endothermic decomposition processes.

- Sample Preparation: Accurately weigh 5-10 mg of **4-tert-Butylcatechol** into a standard aluminum DSC pan. The pan is then hermetically sealed to contain any volatiles produced during heating.
- Instrument Setup:
 - Apparatus: A calibrated Differential Scanning Calorimeter.
 - Reference: An empty, hermetically sealed aluminum pan.
 - Purge Gas: Nitrogen at a flow rate of 20-50 mL/min to provide an inert atmosphere.

- Temperature Program:
 - Equilibrate the sample at a temperature below its melting point (e.g., 25 °C).
 - Ramp the temperature at a constant heating rate (e.g., 10 °C/min) to a final temperature well above the expected decomposition range (e.g., 400 °C).
- Data Analysis: The resulting thermogram (heat flow vs. temperature) is analyzed to determine:
 - Melting Point: The onset temperature of the endothermic melting peak.
 - Decomposition Onset Temperature (T_{onset}): The temperature at which a significant deviation from the baseline is observed, indicating the start of decomposition.
 - Peak Decomposition Temperature (T_{peak}): The temperature at which the rate of decomposition is at its maximum.
 - Enthalpy of Decomposition (ΔH_d): The integrated area of the exothermic or endothermic decomposition peak, which quantifies the energy released or absorbed during the process.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time, providing quantitative information about decomposition, volatilization, and the presence of residual matter.

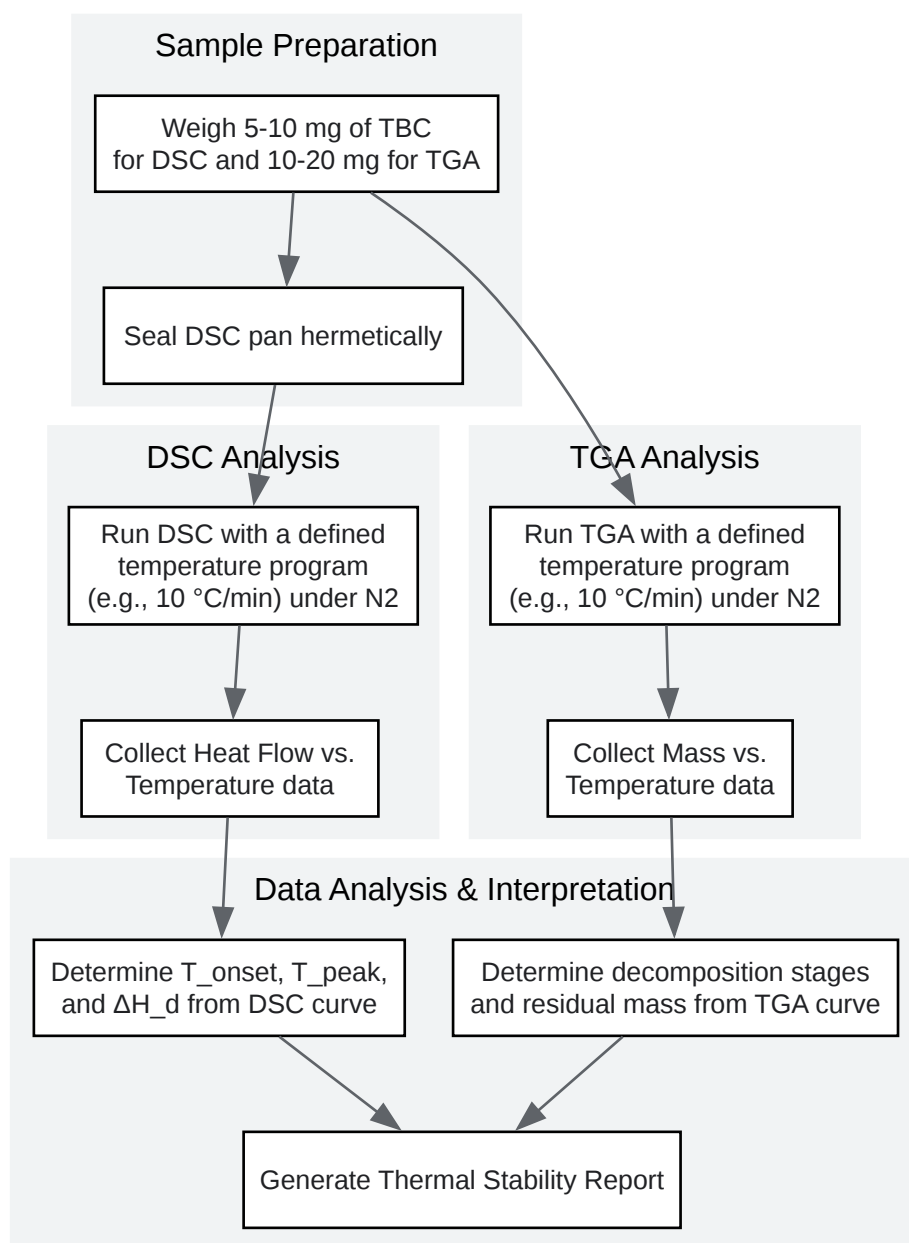
- Sample Preparation: Accurately weigh 10-20 mg of **4-tert-Butylcatechol** into a ceramic or aluminum TGA pan.
- Instrument Setup:
 - Apparatus: A calibrated Thermogravimetric Analyzer.
 - Purge Gas: Nitrogen at a flow rate of 20-50 mL/min to provide an inert atmosphere. An oxidizing atmosphere (e.g., air) can also be used to study oxidative decomposition.

- Temperature Program:
 - Equilibrate the sample at ambient temperature.
 - Ramp the temperature at a constant heating rate (e.g., 10 °C/min) to a final temperature where complete decomposition is expected (e.g., 600 °C).
- Data Analysis: The resulting thermogram (mass vs. temperature) and its derivative (DTG curve) are analyzed to determine:
 - Onset Decomposition Temperature: The temperature at which significant mass loss begins.
 - Decomposition Stages: The temperature ranges and corresponding percentage mass loss for each step of the decomposition process.
 - Peak Decomposition Temperature: The temperature at which the rate of mass loss is at its maximum, identified from the peak of the DTG curve.
 - Residual Mass: The percentage of the initial mass remaining at the end of the experiment.

Visualizations

Experimental Workflow for Thermal Stability Assessment

The following diagram illustrates a typical workflow for assessing the thermal stability of a chemical compound like **4-tert-Butylcatechol** using DSC and TGA.

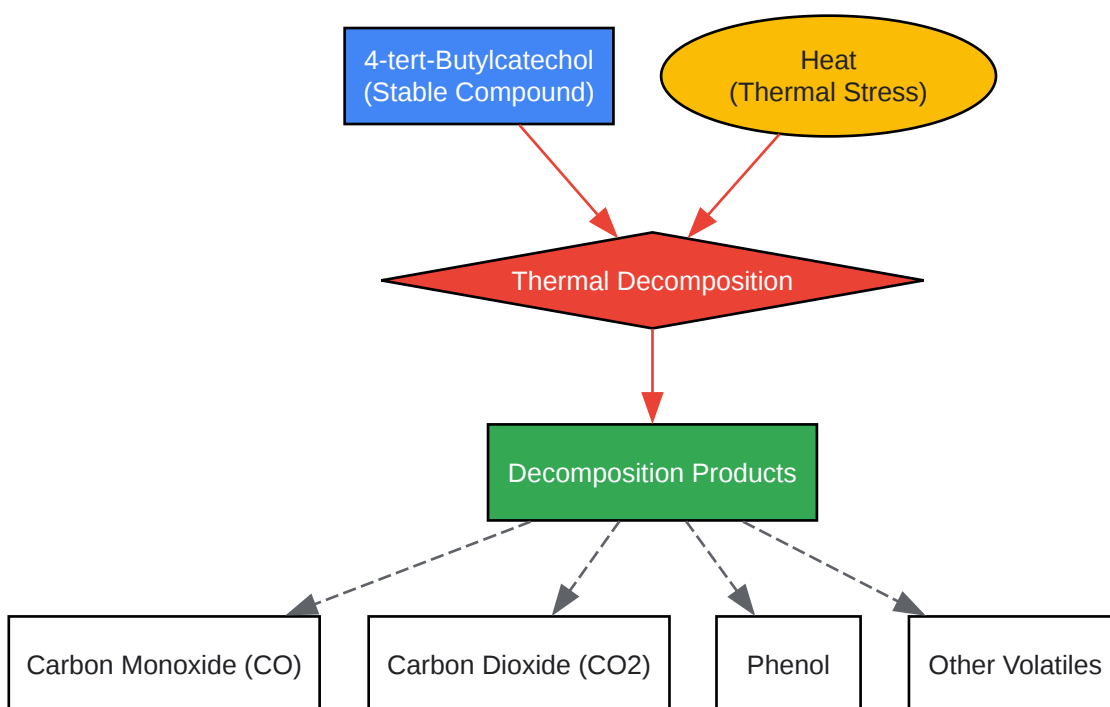


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Caption: Experimental workflow for thermal analysis of **4-tert-Butylcatechol**.

Logical Relationship of Thermal Decomposition

This diagram illustrates the conceptual pathway of the thermal decomposition of **4-tert-Butylcatechol** under the influence of heat.



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Caption: Thermal decomposition pathway of **4-tert-Butylcatechol**.

Conclusion

While **4-tert-Butylcatechol** is a widely used and well-characterized compound in terms of its physical properties and inhibitory functions, detailed public data on its thermal decomposition profile is limited. The information provided in this guide on its known decomposition products and standard analytical procedures for thermal analysis serves as a critical resource for researchers and professionals. It is strongly recommended that specific DSC and TGA analyses be conducted under conditions relevant to the intended application to obtain precise data on decomposition onset temperatures, energy release, and mass loss profiles. Such data is indispensable for conducting thorough risk assessments and ensuring the safe handling and use of **4-tert-Butylcatechol**.

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